An In-depth Technical Guide to 4-[(4-Methylbenzyl)oxy]benzaldehyde

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Compound of Interest

Compound Name:	*4-[(4-Methylbenzyl)oxy]benzaldehyde*
CAS No.:	*66742-58-3*
Cat. No.:	*B1268358*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-[(4-Methylbenzyl)oxy]benzaldehyde**, a versatile aromatic aldehyde of significant interest in medicinal chemistry and materials science. This document details its chemical identity, structural characteristics, spectroscopic data, and its application as a key intermediate in the synthesis of potentially bioactive molecules.

Chemical Identity and Structure

IUPAC Name: 4-[(4-methylphenyl)methoxy]benzaldehyde[1]

The structure of **4-[(4-Methylbenzyl)oxy]benzaldehyde** is characterized by a benzaldehyde core where the para-hydroxyl group is etherified with a 4-methylbenzyl group. This structural motif combines the reactivity of an aldehyde with the steric and electronic properties conferred by the substituted benzyl ether linkage.

Chemical Structure:

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Table 1: Physicochemical Properties

Property	Value
Molecular Formula	$C_{15}H_{14}O_2$
Molecular Weight	226.27 g/mol [1]
Canonical SMILES	CC1=CC=C(C=C1)COC2=CC=C(C=C2)C=O
InChIKey	KLZXAPCLPREJOL-UHFFFAOYSA-N[1]
Appearance	Expected to be a solid at room temperature

Spectroscopic Characterization

Detailed spectroscopic data is crucial for the unambiguous identification and quality control of **4-[(4-Methylbenzyl)oxy]benzaldehyde**. While a dedicated public spectrum for this specific compound is not readily available, the following tables provide expected and representative data based on the analysis of closely related structural analogs such as 4-methylbenzaldehyde, 4-methoxybenzaldehyde, and other p-substituted benzaldehydes.

Table 2: Representative ^{1}H NMR Spectroscopic Data (400 MHz, $CDCl_3$)

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Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~9.90	s	1H	Aldehydic proton (-CHO)
~7.85	d	2H	Aromatic protons (ortho to -CHO)
~7.40	d	2H	Aromatic protons (ortho to -CH_2-)
~7.20	d	2H	Aromatic protons (meta to -CH_2-)
~7.10	d	2H	Aromatic protons (meta to -CHO)
~5.10	s	2H	Methylene protons (-O-CH_2-)
~2.35	s	3H	Methyl protons (-CH_3)

Table 3: Representative ^{13}C NMR Spectroscopic Data (100 MHz, $CDCl_3$)

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Chemical Shift (δ) ppm	Assignment
~192.0	Aldehydic carbon (C=O)
~164.0	Aromatic carbon attached to ether oxygen
~145.0	Aromatic carbon attached to methyl group
~134.0	Quaternary aromatic carbon of the benzaldehyde ring
~132.0	Aromatic carbons ortho to -CHO
~130.0	Aromatic carbons ortho to -CH_2-
~129.5	Aromatic carbons meta to -CH_2-
~115.0	Aromatic carbons meta to -CHO
~70.0	Methylene carbon (-O-CH_2-)
~21.0	Methyl carbon (-CH_3)

Table 4: Expected Mass Spectrometry Fragmentation

m/z	Proposed Fragment Ion
226	$[M]^+$ (Molecular Ion)
225	$[M-H]^+$
197	$[M-CHO]^+$
105	$[C_7H_5O]^+$ (Benzoyl cation)
91	$[C_7H_7]^+$ (Tropylium cation)

Experimental Protocols

The synthesis of **4-[(4-Methylbenzyl)oxy]benzaldehyde** is typically achieved via a Williamson ether synthesis. The following protocol is a representative procedure based on the synthesis of analogous benzaldehyde ethers.

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Protocol 1: Synthesis of **4-[(4-Methylbenzyl)oxy]benzaldehyde**

Materials:

- 4-Hydroxybenzaldehyde
- 4-Methylbenzyl chloride
- Potassium carbonate (K_2CO_3)
- N,N-Dimethylformamide (DMF) or Acetonitrile (ACN)
- Ethyl acetate (EtOAc)
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)

Procedure:

- To a solution of 4-hydroxybenzaldehyde (1.0 eq.) in DMF or ACN, add anhydrous potassium carbonate (1.5 - 2.0 eq.).
- Stir the suspension at room temperature for 15-20 minutes.
- Add 4-methylbenzyl chloride (1.0 - 1.2 eq.) to the reaction mixture.
- Heat the reaction mixture to 60-80 °C and stir for 4-6 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and pour it into ice-cold water.
- Extract the aqueous layer with ethyl acetate (3 x 50 mL).
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate under reduced pressure to obtain the crude product.

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- Purify the crude product by column chromatography on silica gel using a hexane/ethyl acetate gradient to yield pure **4-[(4-Methylbenzyl)oxy]benzaldehyde**.

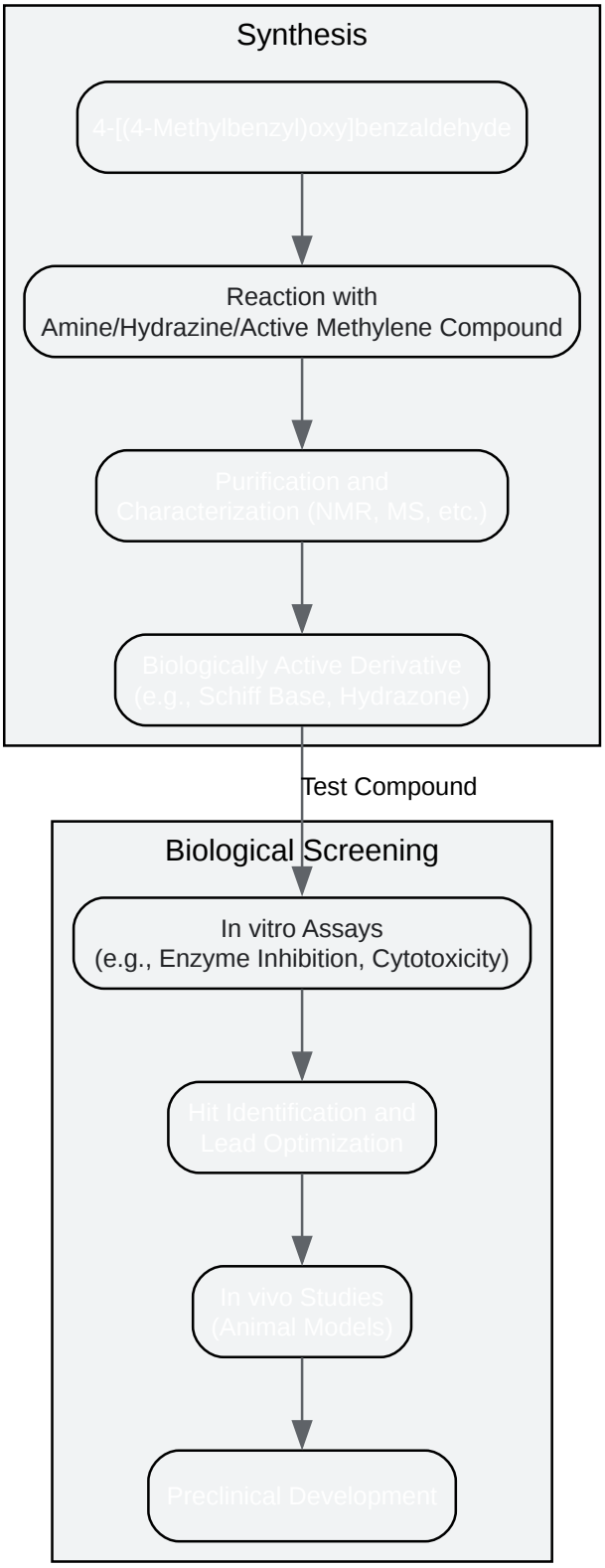
Applications in Drug Discovery and Development

4-[(4-Methylbenzyl)oxy]benzaldehyde serves as a crucial building block in the synthesis of various heterocyclic and polyfunctional compounds with potential therapeutic applications. Its derivatives have been investigated for a range of biological activities.

Workflow for Synthesis and Biological Evaluation of Derivatives:

The following diagram illustrates a general workflow for the synthesis of a biologically active derivative from **4-[(4-Methylbenzyl)oxy]benzaldehyde** and its subsequent biological evaluation.

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References

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